Technical Guide: 4-Fluoro-5-nitro-1H-indazole

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Compound of Interest	
Compound Name:	*4-fluoro-5-nitro-1H-indazole*
CAS No.:	*1082041-35-7*
Cat. No.:	*B1440986*

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Core Scaffold for Next-Generation Kinase Inhibitors and SNAr Diversification[1]

Executive Summary

4-Fluoro-5-nitro-1H-indazole (CAS 1082041-35-7) is a high-value heterocyclic building block distinguished by its unique electronic push-pull system.[1][2] Unlike the more common 5-nitroindazole, the introduction of a fluorine atom at the C-4 position creates a highly reactive electrophilic center, enabling regiospecific Nucleophilic Aromatic Substitution (SNAr) reactions. This guide details the chemical identity, validated synthetic protocols, and strategic applications of this scaffold in the development of small-molecule inhibitors (e.g., VEGFR, PARP, and kinase modulators).

Chemical Identity & Physical Properties[3][4][5][6][7]

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Parameter	Specification
CAS Number	1082041-35-7
IUPAC Name	4-Fluoro-5-nitro-1H-indazole
Molecular Formula	$C_7H_4FN_3O_2$
Molecular Weight	181.12 g/mol
SMILES	[O-]C1=C(F)C2=C(NN=C2)C=C1
Appearance	Pale yellow to orange crystalline solid
Melting Point	190–195 °C (Typical for nitro-indazole analogs)
Solubility	Soluble in DMSO, DMF, EtOAc; sparingly soluble in water
Acidity (pKa)	~13.8 (NH), acidic due to electron-withdrawing nitro group

Synthetic Architecture

The synthesis of **4-fluoro-5-nitro-1H-indazole** is non-trivial due to the directing effects required to place the nitro and fluoro groups in contiguous positions.[1] The most robust industrial route utilizes the Jacobson Indazole Synthesis (diazotization-cyclization strategy) starting from a functionalized aniline precursor.

Retrosynthetic Logic

The C-4 fluoro substituent must be introduced before cyclization or via a highly selective nitration of a 4-fluoro precursor.[1] The diazotization route is preferred for regiochemical certainty.

Precursor: 2-Methyl-3-fluoro-4-nitroaniline Mechanism: Diazotization of the primary amine generates a diazonium salt, which undergoes spontaneous intramolecular cyclization with the adjacent methyl group (acting as a nucleophile after tautomerization or via radical mechanism) to form the indazole core.[1]

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Validated Synthetic Protocol

Note: This protocol is adapted from standard methodologies for nitro-indazoles (e.g., 4-nitroindazole synthesis) and optimized for fluorinated substrates.

Reagents:

- 2-Methyl-3-fluoro-4-nitroaniline (1.0 eq)[1]
- Sodium Nitrite ($NaNO_2$, 2.2 eq)
- Glacial Acetic Acid (AcOH, Solvent/Acid)[3]
- Water[1][4][5][3][6]

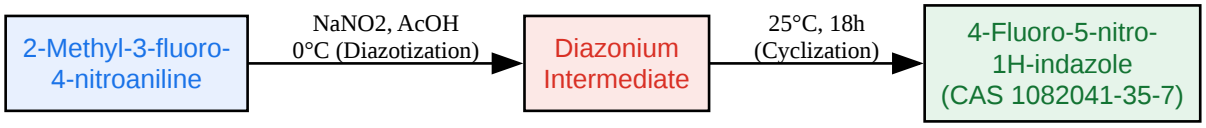
Step-by-Step Methodology:

- Dissolution: Charge a reactor with 2-methyl-3-fluoro-4-nitroaniline (10 g) and Glacial Acetic Acid (100 mL). Stir at room temperature until fully dissolved.
- Cooling: Cool the solution to 0–5 °C using an ice/brine bath. Critical: Temperature control prevents diazonium decomposition.
- Diazotization: Prepare a solution of $NaNO_2$ (9.0 g) in Water (25 mL). Add this solution dropwise to the amine mixture over 30 minutes.
  - Observation: The solution will darken, and a precipitate may begin to form.
- Cyclization: Allow the reaction to warm to 20–25 °C and stir for 12–18 hours. The diazonium intermediate cyclizes onto the methyl group.
- Work-up: Concentrate the mixture under reduced pressure to remove ~70% of the acetic acid. Pour the residue into Ice Water (300 mL) with vigorous stirring.
- Isolation: Filter the resulting yellow/orange precipitate. Wash the filter cake with cold water (3 x 50 mL) to remove residual acid and salts.

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- Purification: Recrystallize from Ethanol/Water or Toluene to yield **4-fluoro-5-nitro-1H-indazole** as high-purity needles.[1]

Synthesis Pathway Visualization



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Figure 1: The Jacobson cyclization pathway converting the aniline precursor to the indazole core.

Reactivity & Functionalization Strategies

The 4-fluoro-5-nitro motif is a "privileged scaffold" because it offers orthogonal reactivity.[1] The fluorine atom is activated for substitution by the adjacent electron-withdrawing nitro group, while the nitro group itself serves as a latent amine.

Nucleophilic Aromatic Substitution (SNAr)

The C-4 fluorine is highly labile due to the ortho-nitro group and the electron-deficient indazole ring.[1]

- Nucleophiles: Primary/secondary amines, alkoxides, thiols.
- Conditions: Mild base (K_2CO_3 or DIPEA), polar solvent (DMF, DMSO, NMP), 60–100 °C.
- Utility: This allows the rapid introduction of complex side chains (e.g., solubilizing piperazines or morpholines) early in the synthesis.

Nitro Reduction

- Method A (Chemical): Iron powder (Fe), NH_4Cl, $EtOH/H_2O$, 80 °C. (Preserves halogens).
- Method B (Catalytic): H_2, Pd/C. (Risk of defluorination if not carefully controlled).
- Product: 4-Fluoro-5-amino-1H-indazole (precursor for amide coupling/urea formation).[1]

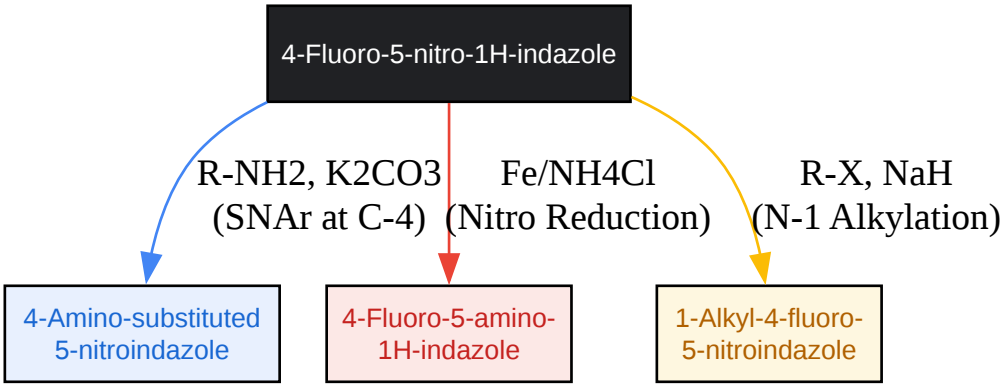
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N-Alkylation / Protection

The N-1 proton is acidic.[1]

- Reagents: Alkyl halides (R-X), NaH or Cs_2CO_3.
- Regioselectivity: N-1 alkylation is generally favored over N-2, but mixtures can occur.[1] Bulky protecting groups (e.g., THP, Boc) are often used at N-1 to direct subsequent chemistry.

Divergent Synthesis Logic



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Figure 2: Orthogonal functionalization vectors available on the scaffold.

Applications in Drug Discovery

This scaffold is frequently employed in the design of Type I and Type II Kinase Inhibitors.

- PARP Inhibitors: Indazole carboxamides (derived from the cyano or carboxyl analogs of this scaffold) are bioisosteres of the benzamide pharmacophore found in Olaparib/Niraparib. The 4-fluoro group modulates metabolic stability and pKa.[1]
- VEGFR/PDGFR Inhibitors: The 5-amino derivative is often coupled to heteroaryl-ureas (similar to Linifanib or Pazopanib structures) to bind to the hinge region of kinases.[1]
- PROTAC Linkers: The SNAr reactivity at C-4 provides a convenient attachment point for linker chains in protein degradation chimeras.[1]

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Safety & Handling (MSDS Highlights)

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).
- Energetic Warning: As a nitro-heterocycle, the compound possesses high energy potential. While generally stable, it should not be subjected to extreme heat or shock.
- Storage: Store at 2–8 °C under inert atmosphere (Argon/Nitrogen). Protect from light.

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